

Understanding the Substrate: The Imperative of Orthogonal Protection

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Compound of Interest

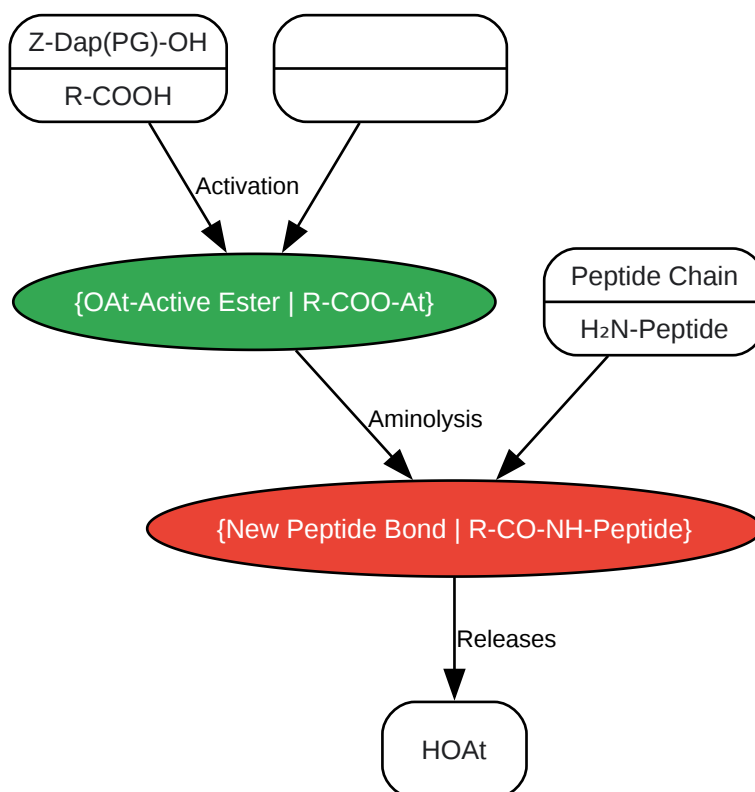
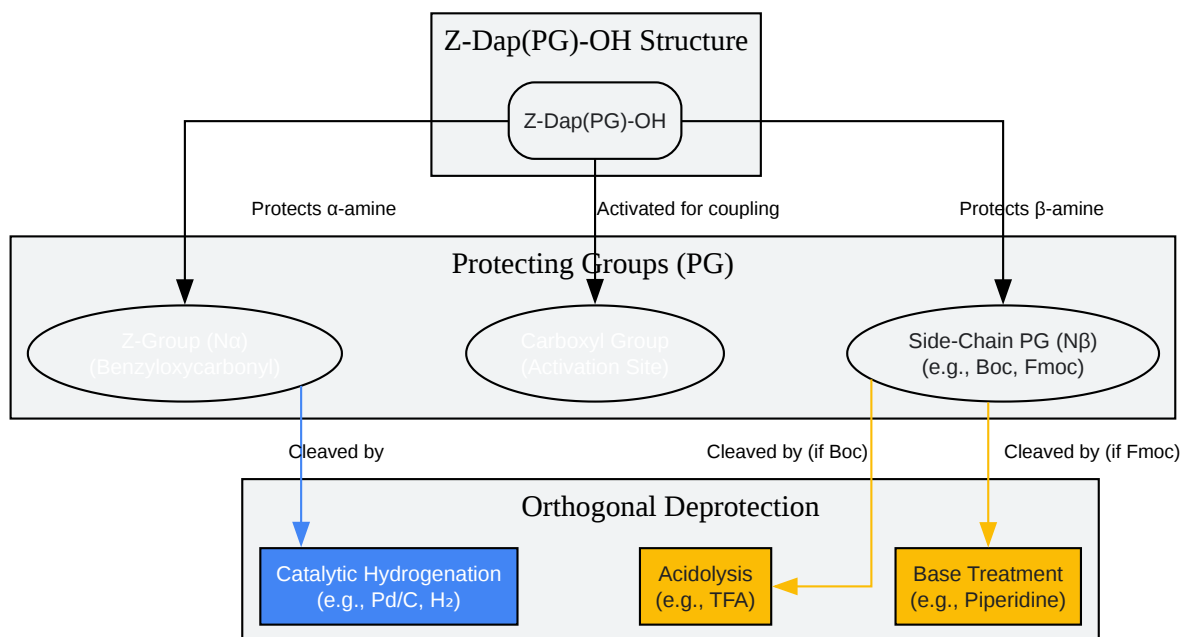
Compound Name: Z-Dap-OH

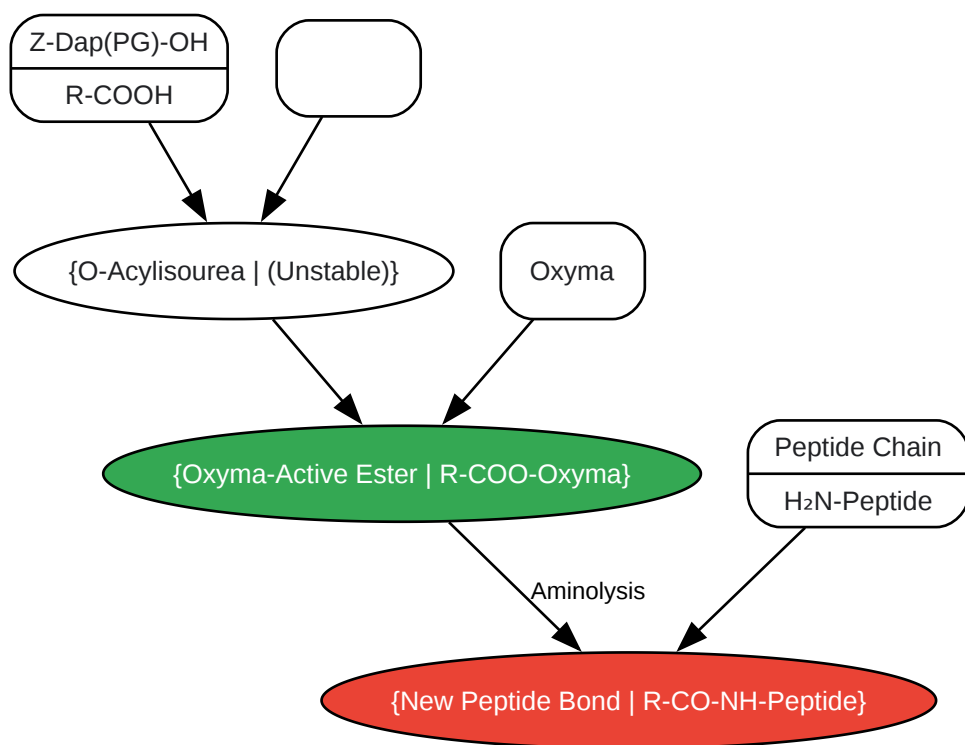
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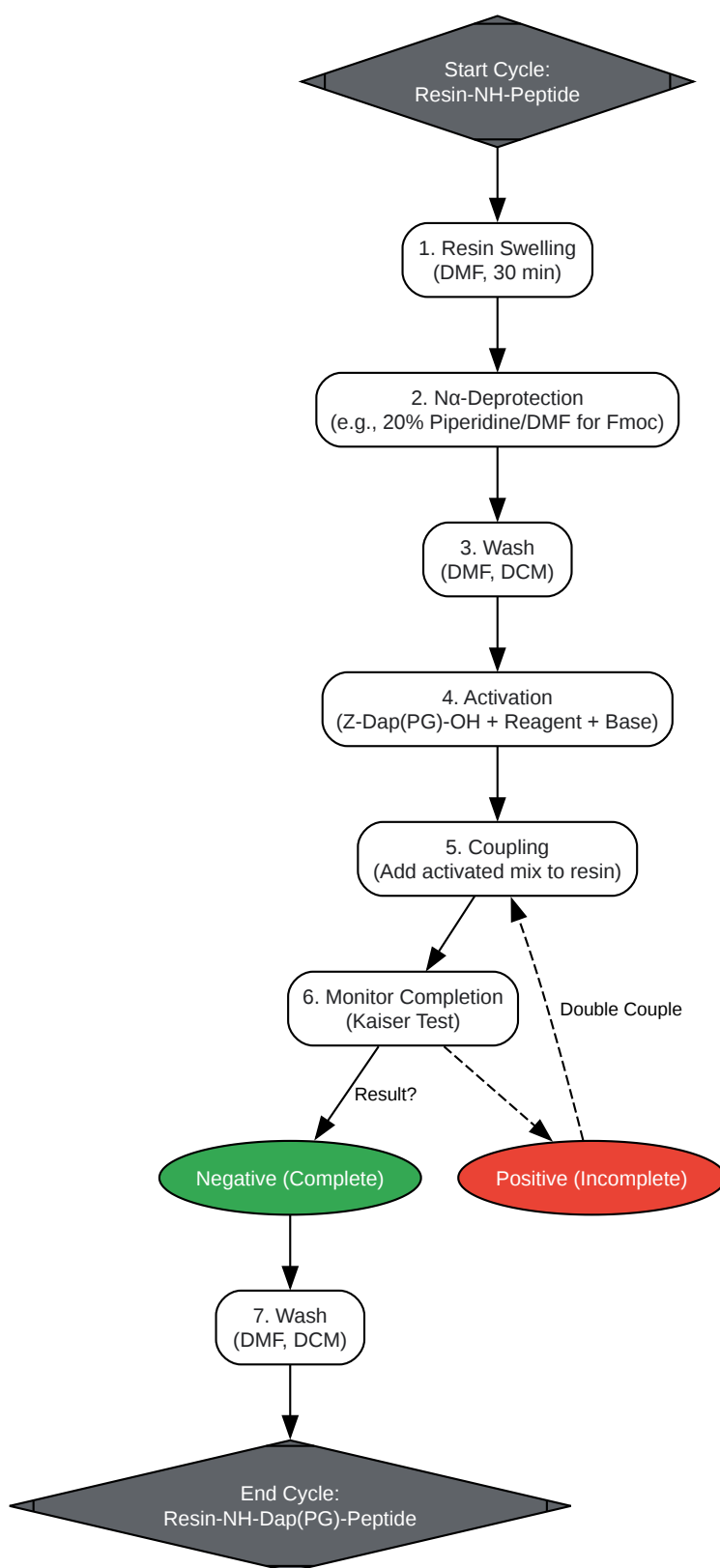
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The structure of **Z-Dap-OH** features two primary amino groups: the α -amino group protected by the Z-group and the β -amino group on the side chain. During solid-phase peptide synthesis (SPPS), leaving the β -amino group unprotected would lead to deleterious side reactions, most notably the formation of branched peptide chains where the main sequence continues to grow from the side chain.^[4]

Therefore, it is mandatory to employ an orthogonally protected derivative, such as Z-Dap(Boc)-OH or Z-Dap(Fmoc)-OH.^{[5][6]} This strategy ensures that the α -amino group of the growing peptide chain is deprotected at each cycle while the Dap side chain remains shielded. The side-chain protecting group can then be removed at a later, strategic stage of the synthesis.^[6] ^[7] This guide will focus on the coupling of these essential, orthogonally protected **Z-Dap-OH** derivatives.







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